

# Fmoc-Glu(OcHx)-OH chemical structure and formula.

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## Compound of Interest

Compound Name: Fmoc-Glu(OcHx)-OH

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## An In-depth Technical Guide to Fmoc-Glu(OcHx)-OH

For Researchers, Scientists, and Drug Development Professionals

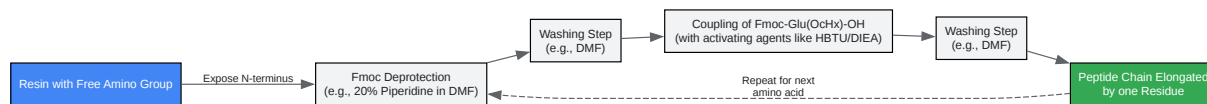
**Fmoc-Glu(OcHx)-OH**, or N- $\alpha$ -Fmoc-L-glutamic acid  $\gamma$ -cyclohexyl ester, is a pivotal amino acid derivative utilized in solid-phase peptide synthesis (SPPS). Its unique structural features, including the acid-labile Fmoc protecting group and the cyclohexyl ester on the side chain, offer distinct advantages in the synthesis of complex peptides for research and therapeutic development. This guide provides a comprehensive overview of its chemical properties, applications, and a detailed protocol for its use in peptide synthesis.

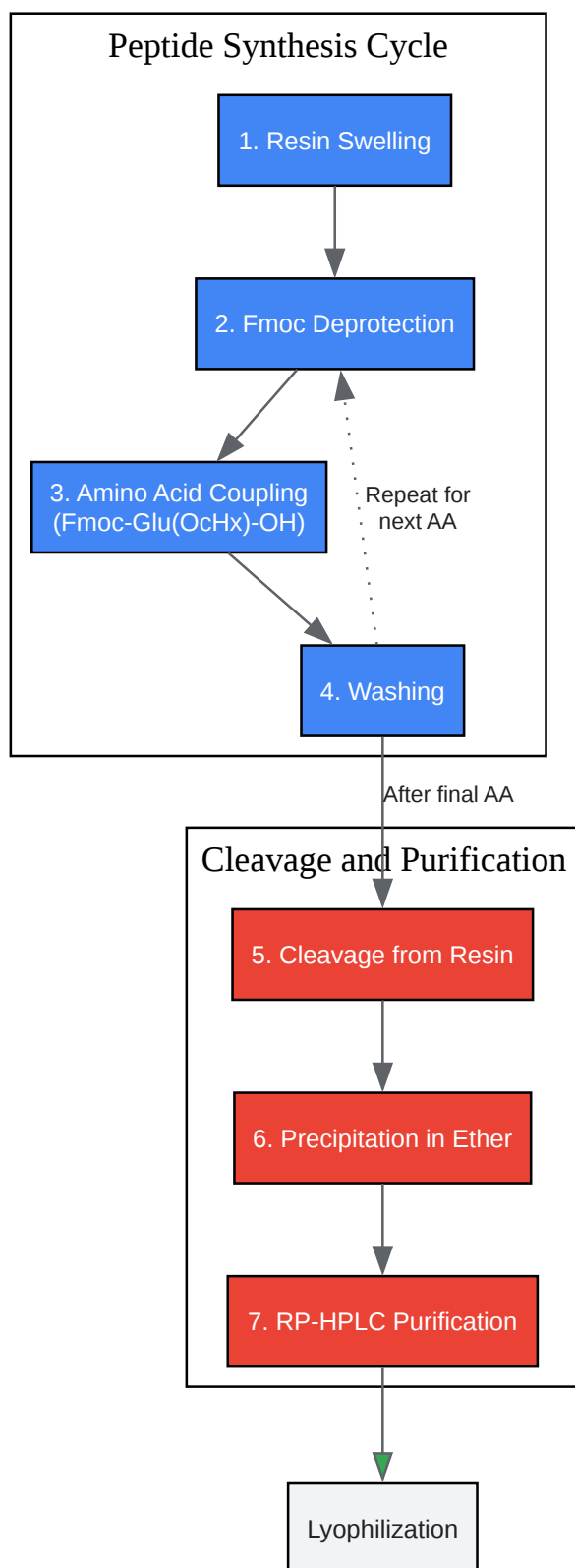
## Chemical Structure and Properties

**Fmoc-Glu(OcHx)-OH** is a derivative of L-glutamic acid. The alpha-amino group is protected by a fluorenylmethyloxycarbonyl (Fmoc) group, and the gamma-carboxyl group of the side chain is protected as a cyclohexyl ester.

Chemical Formula:  $C_{26}H_{29}NO_6$ <sup>[1][2]</sup>

Chemical Structure:





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## References

- 1. Fmoc-Glu(OcHx)-OH | C<sub>26</sub>H<sub>29</sub>NO<sub>6</sub> | CID 51340555 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
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